

# Green Synthesis of Lanthanum Oxide Nanoparticles: A Technical Guide for Researchers

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## **Abstract**

The burgeoning field of nanotechnology continually seeks sustainable and eco-friendly methods for the synthesis of nanoparticles. Green synthesis, utilizing biological entities like plant extracts, has emerged as a promising alternative to conventional chemical and physical methods, which are often energy-intensive and involve hazardous materials. This technical guide provides an in-depth overview of the green synthesis of **lanthanum oxide** (La<sub>2</sub>O<sub>3</sub>) nanoparticles using various plant extracts. **Lanthanum oxide** nanoparticles are of significant interest due to their diverse applications in catalysis, biomedicine, and electronics.[1] This document details the experimental protocols, summarizes key quantitative data, and elucidates the underlying mechanisms of this green synthesis approach.

## Introduction

**Lanthanum oxide** (La<sub>2</sub>O<sub>3</sub>), a rare earth metal oxide, has garnered considerable attention for its unique properties, making it a valuable material in a multitude of applications, including as a high-k dielectric material, in optical glasses, and as a catalyst.[1][2] In the realm of biomedicine, La<sub>2</sub>O<sub>3</sub> nanoparticles have shown potential as antimicrobial agents and in drug delivery systems.[1] The traditional synthesis methods for La<sub>2</sub>O<sub>3</sub> nanoparticles, such as coprecipitation, sol-gel, and hydrothermal techniques, often require high temperatures, harsh chemicals, and complex procedures.[3][4]

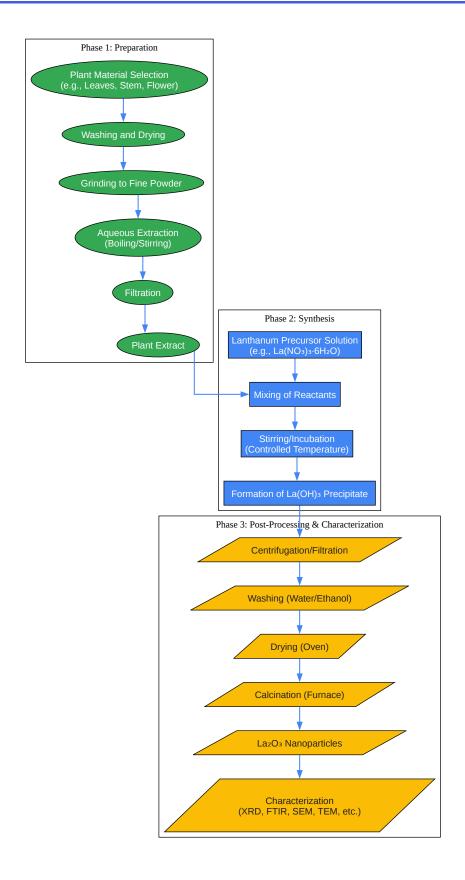


The green synthesis approach leverages the rich diversity of phytochemicals present in plant extracts.[5][6][7] These biomolecules, including alkaloids, flavonoids, terpenoids, and polyphenols, can act as effective reducing and capping/stabilizing agents in the formation of nanoparticles.[5][8][9] This method is not only environmentally benign but also cost-effective and can often be performed in a single step at room temperature.[10] This guide will explore the synthesis of La<sub>2</sub>O<sub>3</sub> nanoparticles using a variety of plant extracts, providing researchers with the necessary information to replicate and build upon these green methodologies.

## **General Experimental Workflow**

The green synthesis of **lanthanum oxide** nanoparticles using plant extracts typically follows a straightforward workflow. The process begins with the preparation of a plant extract, which is then reacted with a lanthanum salt solution. The phytochemicals in the extract reduce the lanthanum ions and stabilize the newly formed nanoparticles. The resulting nanoparticles are then isolated, purified, and characterized.





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Figure 1: General experimental workflow for the green synthesis of La<sub>2</sub>O<sub>3</sub> nanoparticles.



## **Detailed Experimental Protocols**

This section provides detailed methodologies for the synthesis of La<sub>2</sub>O<sub>3</sub> nanoparticles using specific plant extracts.

## Synthesis using Physalis angulata Leaf Extract

The synthesis of La<sub>2</sub>O<sub>3</sub> nanoparticles using Physalis angulata leaf extract is achieved through a sol-gel method.[11] The secondary metabolites present in the extract, such as alkaloids, saponins, flavonoids, and polyphenols, act as weak base sources and stabilizing agents.[11] [12]

#### Protocol:

- Preparation of Physalis angulata Leaf Extract (PALE):
  - Macerate 70 g of powdered Physalis angulata leaves in 350 mL of methanol for 7 days.
  - Separate the filtrate and partition it using n-hexane.
  - Evaporate the methanol fraction using a vacuum rotary evaporator to obtain a condensed extract.
  - Dissolve the condensed extract in water to obtain an aqueous PALE.[11]
- Synthesis of La<sub>2</sub>O<sub>3</sub> Nanoparticles:
  - Prepare a 110 mL solution containing  $4.545 \times 10^{-3} \text{ M}$  of Lanthanum nitrate hexahydrate (La(NO<sub>3</sub>)<sub>3</sub>·6H<sub>2</sub>O) and 0.014% (w/v) of PALE.
  - Stir the mixture at 50 °C for 2 hours to obtain a sol of Lanthanum hydroxide (La(OH)<sub>3</sub>).
  - Centrifuge the mixture and evaporate the supernatant at 120 °C for 1 hour to form a gel.
  - Dry the gel and then calcine it at 700 °C for 2 hours to obtain La₂O₃ nanoparticle powder.
     [11]

## Synthesis using Eclipta prostrata Leaf Extract



This method describes a straightforward room temperature synthesis of La<sub>2</sub>O<sub>3</sub> nanoparticles.

#### Protocol:

- Preparation of Eclipta prostrata Leaf Extract:
  - Wash fresh leaves of Eclipta prostrata thoroughly and dry them in an oven for 1 hour.
  - Grind the dried leaves into a fine powder.
  - Boil 5 grams of the fine powder in 100 mL of deionized water at 80 °C for 30 minutes.
  - Filter the extract using Whatman No. 1 filter paper and store the filtrate at 40 °C.[6]
- Synthesis of La<sub>2</sub>O<sub>3</sub> Nanoparticles:
  - Add 20 mL of the Eclipta prostrata leaf extract dropwise to 80 mL of a 1 mM Lanthanum nitrate solution at room temperature.
  - Stir the resultant mixture using a magnetic stirrer for 30 minutes. The formation of an intense pale yellow colored solution indicates the synthesis of lanthanum oxide nanoparticles.
  - Separate the nanoparticles by centrifugation at 6000 rpm for 20 minutes.
  - Wash the nanoparticles 2-3 times with ethanol and water.

## Synthesis using Plectranthus amboinicus Leaf Extract

This protocol involves a co-precipitation method facilitated by the plant extract.

#### Protocol:

- Preparation of Plectranthus amboinicus Leaf Extract:
  - Wash 20 g of fresh Plectranthus amboinicus leaves with deionized water.
  - Cut the leaves into small pieces and boil them in 50 mL of deionized water at 80°C.[11]



- Synthesis of La<sub>2</sub>O<sub>3</sub> Nanoparticles:
  - o Dissolve 0.1 M of Lanthanum nitrate (La(NO₃)₃) in 30 mL of deionized water with stirring.
  - Add 10 mL of the P. amboinicus extract to the lanthanum nitrate solution and stir for 4 hours.
  - Add 1 NaOH pellet to the solution, which will turn yellowish-green, and continue stirring until co-precipitation begins.
  - Leave the solution undisturbed for 1 day.
  - Remove the supernatant and dry the precipitate in a hot air oven at 80°C.
  - Anneal the dried solid at 600°C in a muffle furnace for 3 hours to obtain fine La<sub>2</sub>O<sub>3</sub>
     nanoparticle powder.[11]

# Data Presentation: Summary of Synthesis Parameters and Nanoparticle Characteristics

The following table summarizes the quantitative data from various studies on the green synthesis of La<sub>2</sub>O<sub>3</sub> nanoparticles, allowing for easy comparison of the outcomes using different plant extracts.



Plant Extract	Precursor	Synthesis Method	Temperat ure (°C)	Nanoparti cle Size (nm)	Morpholo gy	Referenc e
Physalis angulata	La(NO₃)₃·6 H₂O	Sol-gel	50 (synthesis), 700 (calcination )	25-50	Spherical	[11][13][14] [15]
Eclipta prostrata	La(NO₃)₃	Co- precipitatio n	Room Temperatur e	Not specified	Not specified	[6][10]
Plectranthu s amboinicus	La(NO₃)₃	Co- precipitatio n	80 (synthesis), 600 (calcination )	~94	Agglomerat ed cubic	[11][16]
Datura metel	La(NOз)з	Not specified	Not specified	200-500	Hexagonal	[3]
Centella asiatica	Not specified	Green combustion	Not specified	~20	Porous clusters	[14]
Tridax procumben s	Not specified	Green combustion	Not specified	~20	Porous clusters	[14]
Citrus aurantium	La₂(NO₃)₃· 6H₂O	Stirring	50	51.1	Oval and Spherical	[17]
Ocimum basilicum	La(NO₃)₃·6 H₂O	Not specified	Room Temperatur e	12-30	Not specified	[8]

## **Mechanism of Green Synthesis**





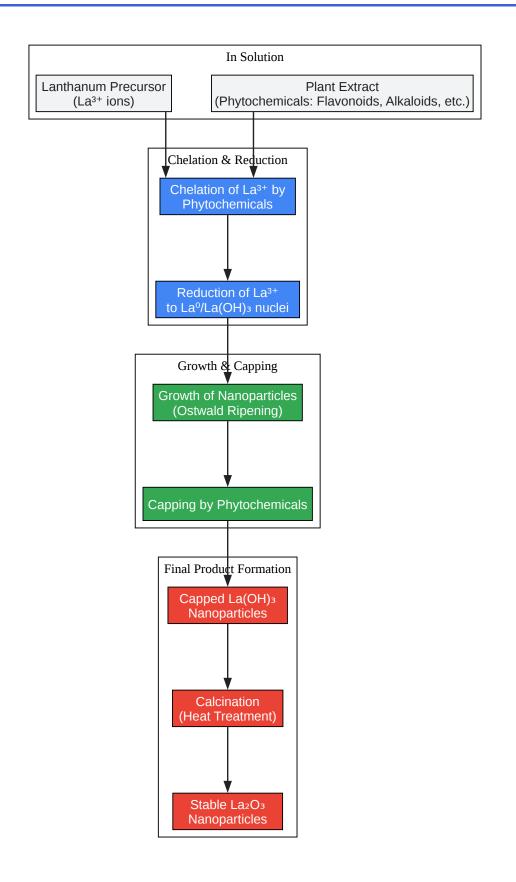


The formation of **lanthanum oxide** nanoparticles through green synthesis is a complex process driven by the diverse phytochemicals present in the plant extracts. These biomolecules serve dual roles as both reducing agents and capping/stabilizing agents.

The proposed mechanism involves three main phases:

- Reduction Phase: Phytochemicals such as flavonoids, alkaloids, terpenoids, and polyphenols, rich in hydroxyl and carboxyl groups, chelate the La<sup>3+</sup> ions from the precursor salt. These biomolecules then donate electrons, reducing the lanthanum ions to a lower oxidation state, leading to the nucleation of lanthanum hydroxide (La(OH)<sub>3</sub>) or other intermediate lanthanum complexes.[5][8][18] The tautomeric transformation of flavonoids from the enol to the keto form, for instance, releases hydrogen, which can act as a reducing agent.[5]
- Growth Phase: The small, newly formed nuclei of lanthanum hydroxide grow by aggregation and further reduction of La<sup>3+</sup> ions on their surface. This process, known as Ostwald ripening, leads to the formation of larger nanoparticles.[18]
- Capping and Stabilization Phase: The phytochemicals adsorb onto the surface of the growing nanoparticles. This organic layer prevents further aggregation, thereby stabilizing the nanoparticles and controlling their final size and morphology.[5][6][7] Subsequent calcination at high temperatures decomposes the organic capping agents and converts the lanthanum hydroxide intermediate into crystalline **lanthanum oxide** (La<sub>2</sub>O<sub>3</sub>).





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Figure 2: Proposed mechanism for the green synthesis of La<sub>2</sub>O<sub>3</sub> nanoparticles.



# Characterization of Green Synthesized La<sub>2</sub>O<sub>3</sub> Nanoparticles

A suite of analytical techniques is employed to ascertain the formation, purity, size, morphology, and crystalline nature of the synthesized La<sub>2</sub>O<sub>3</sub> nanoparticles.

- UV-Visible Spectroscopy (UV-Vis): Used to monitor the formation of nanoparticles by observing the surface plasmon resonance (SPR) peaks.
- Fourier-Transform Infrared Spectroscopy (FTIR): Identifies the functional groups of the phytochemicals adsorbed on the nanoparticle surface and confirms the formation of the La-O bond.[2]
- X-ray Diffraction (XRD): Determines the crystalline structure, phase purity, and average crystallite size of the La<sub>2</sub>O<sub>3</sub> nanoparticles.[13]
- Scanning Electron Microscopy (SEM): Provides information on the surface morphology, shape, and size of the nanoparticles.
- Transmission Electron Microscopy (TEM): Offers high-resolution imaging of the nanoparticle size, shape, and lattice structure.
- Energy-Dispersive X-ray Spectroscopy (EDX): Confirms the elemental composition of the synthesized nanoparticles.[13]
- Thermogravimetric Analysis (TGA): Analyzes the thermal stability of the nanoparticles and determines the temperature required for the conversion of the intermediate to La<sub>2</sub>O<sub>3</sub>.[4]

## **Conclusion and Future Perspectives**

The green synthesis of **lanthanum oxide** nanoparticles using plant extracts presents a viable, eco-friendly, and cost-effective alternative to conventional methods. The rich phytochemical content of plants provides a natural source of reducing and capping agents, enabling the production of stable and well-defined nanoparticles. This technical guide has provided a comprehensive overview of the methodologies, a comparative summary of synthesis parameters, and an elucidation of the synthesis mechanism.



Future research in this area should focus on:

- Process Optimization: Systematically studying the effects of reaction parameters (pH, temperature, concentration of reactants) to gain precise control over the size and morphology of the nanoparticles.
- Mechanism Elucidation: Further investigation into the specific roles of different phytochemicals in the nucleation and growth of La<sub>2</sub>O<sub>3</sub> nanoparticles.
- Scale-up and Commercialization: Developing protocols for the large-scale production of La<sub>2</sub>O<sub>3</sub> nanoparticles using green methods to meet industrial and biomedical demands.
- Application-Specific Synthesis: Tailoring the properties of the nanoparticles through the selection of specific plant extracts to optimize their performance in targeted applications such as catalysis, drug delivery, and antimicrobial coatings.

By continuing to explore the vast potential of the plant kingdom, researchers can further advance the field of green nanotechnology and develop novel materials for a wide range of scientific and technological applications.

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